

Application Note & Protocol: Standard Operating Procedure for FAGLA-Based β -Galactosidase Enzyme Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FA-Gly-Leu-NH₂

Cat. No.: B15565760

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

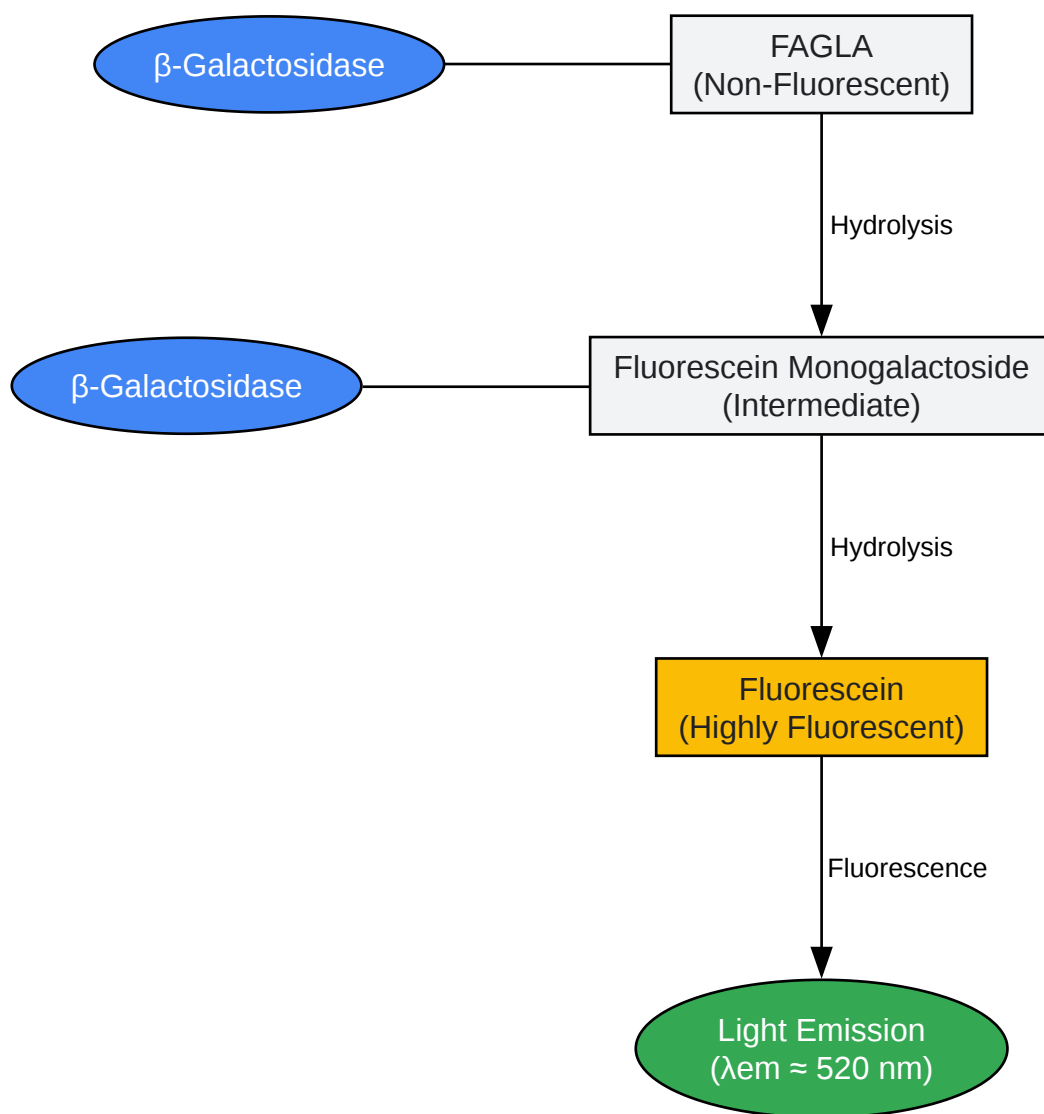
β -galactosidase (β -gal) is an enzyme widely utilized in biomedical research as a reporter gene in studies of gene expression and as a biomarker for cellular senescence (senescence-associated β -galactosidase or SA- β G).^[1] Accurate and sensitive quantification of its activity is crucial. This document outlines a standard operating procedure for a highly sensitive, fluorometric enzyme assay using Fluorescein di- β -D-galactopyranoside (FAGLA or FDG) as a substrate. FAGLA is a non-fluorescent molecule that, upon enzymatic hydrolysis by β -galactosidase, yields highly fluorescent fluorescein, enabling a quantitative measurement of enzyme activity.^{[2][3]} This method offers a significant increase in sensitivity—reportedly 100 to 1000-fold more sensitive than radioisotope-based ELISAs—making it ideal for various applications, including high-throughput screening in drug discovery.^[2]

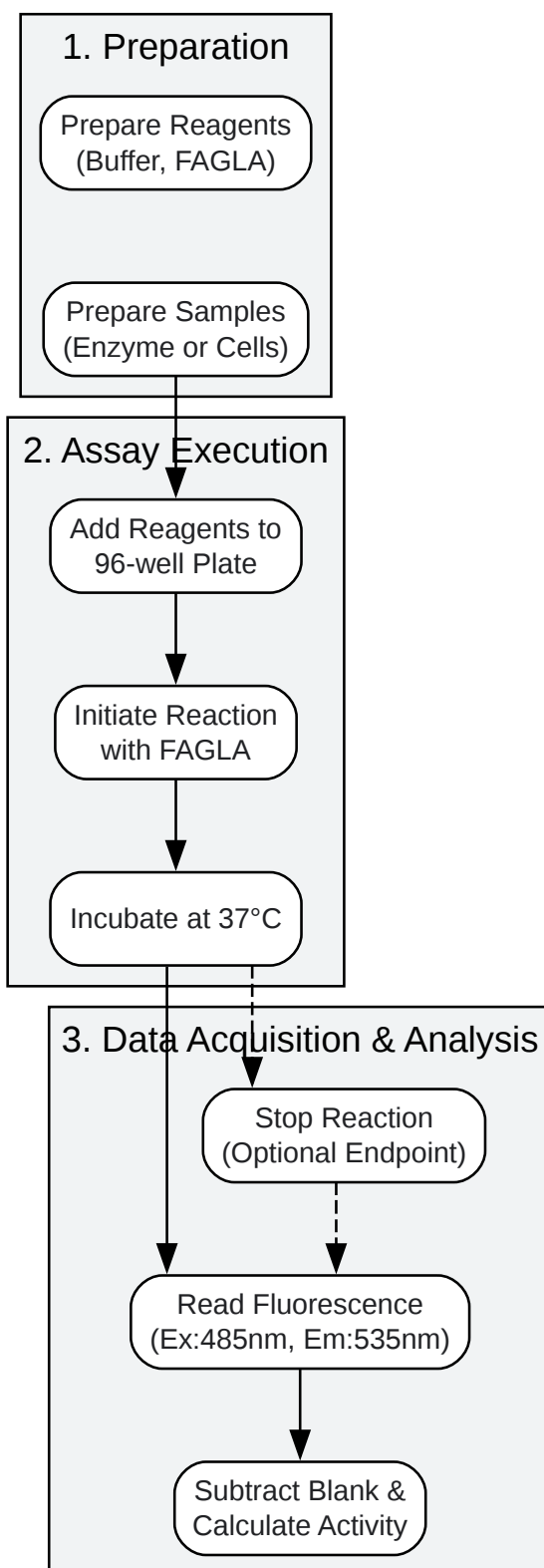
Assay Principle

The FAGLA-based assay relies on the enzymatic activity of β -galactosidase to cleave the galactose moieties from the non-fluorescent FAGLA molecule. This two-step hydrolysis first produces fluorescein monogalactoside (FMG) and subsequently releases fluorescein, a compound with strong fluorescence.^[3] The rate of fluorescein production is directly proportional to the β -galactosidase activity in the sample. The resulting fluorescence is

measured using a fluorometer with an excitation maximum around 492 nm and an emission maximum around 520 nm.

Enzymatic Reaction Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A fluorimetric method using fluorescein di-beta-D-galactopyranoside for quantifying the senescence-associated beta-galactosidase activity in human foreskin fibroblast Hs68 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. FDG [Fluorescein di-β-D-galactopyranoside] - 5 mg [anaspec.com]
- 3. abpbio.com [abpbio.com]
- To cite this document: BenchChem. [Application Note & Protocol: Standard Operating Procedure for FAGLA-Based β-Galactosidase Enzyme Assay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565760#standard-operating-procedure-for-fagla-based-enzyme-assay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com